

2-Ethynylmorpholine: Technical Specifications and Synthetic Utility[1]

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Compound of Interest

Compound Name: 2-Ethynylmorpholine

Cat. No.: B13477813

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Chemical Identity & Specifications

2-Ethynylmorpholine is a specialized heterocyclic building block characterized by a saturated morpholine ring substituted at the C2 position with a terminal alkyne (ethynyl group).[1] It serves as a critical fragment in fragment-based drug discovery (FBDD) due to its high

character and the versatility of the alkyne handle for "click" chemistry and palladium-catalyzed couplings.[1]

Core Identifiers

Parameter	Specification
Chemical Name	2-Ethynylmorpholine
CAS Number (Free Base)	2098017-00-4
CAS Number (HCl Salt)	2098017-01-5
Molecular Formula	
Molecular Weight	111.14 g/mol
SMILES	<chem>C#CC1CNCCO1</chem>
InChI Key	AMSLODZDKNSVEV-UHFFFAOYSA-N

Key Derivatives & Stereoisomers

Researchers often source this compound in its N-protected or enantiopure forms to prevent polymerization and ensure stereochemical integrity.^[1]

Derivative	CAS Number	Application
(S)-2-Ethynylmorpholine HCl	2754309-84-5	Chiral synthesis (Active isomer)
(S)-N-Boc-2-ethynylmorpholine	1621165-19-2	Protected intermediate for coupling
(R)-N-Boc-2-ethynylmorpholine	1621165-20-5	Protected intermediate for coupling

Structural Analysis & Properties^[1]

Conformation and Basicity

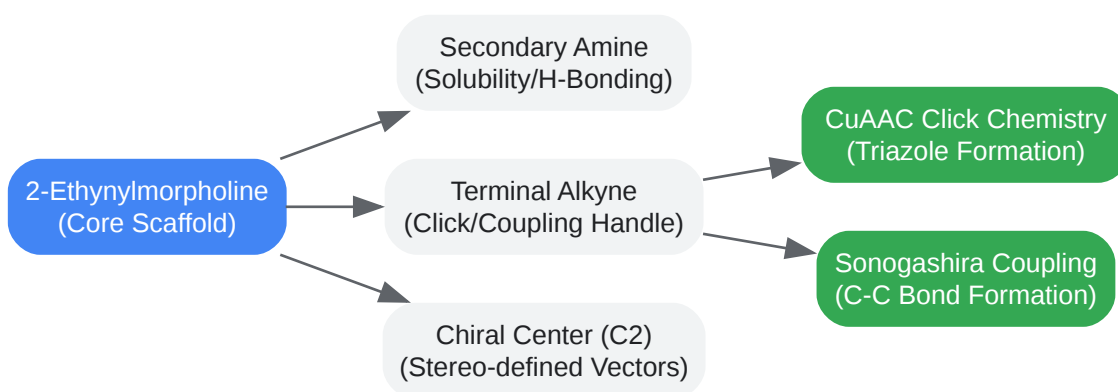
- Conformation:** The morpholine ring predominantly adopts a chair conformation. The ethynyl group at C2 prefers the equatorial position to minimize 1,3-diaxial interactions, providing a rigid vector for substituent display.^[1]
- Basicity:** The secondary amine (

) is moderately basic. In the hydrochloride salt form, the nitrogen is protonated, rendering the solid stable and non-volatile.[1]

- Metabolic Stability: Unlike flat aromatic rings, the 3D character of the morpholine ring improves solubility and metabolic stability (microsomal clearance) by reducing lipophilicity ().[1]

Diagram: Structural Logic

The following diagram illustrates the core structural features and the logical flow of its application in drug design.



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Caption: Structural decomposition of **2-Ethynylmorpholine** highlighting functional handles for medicinal chemistry.

Synthetic Methodology

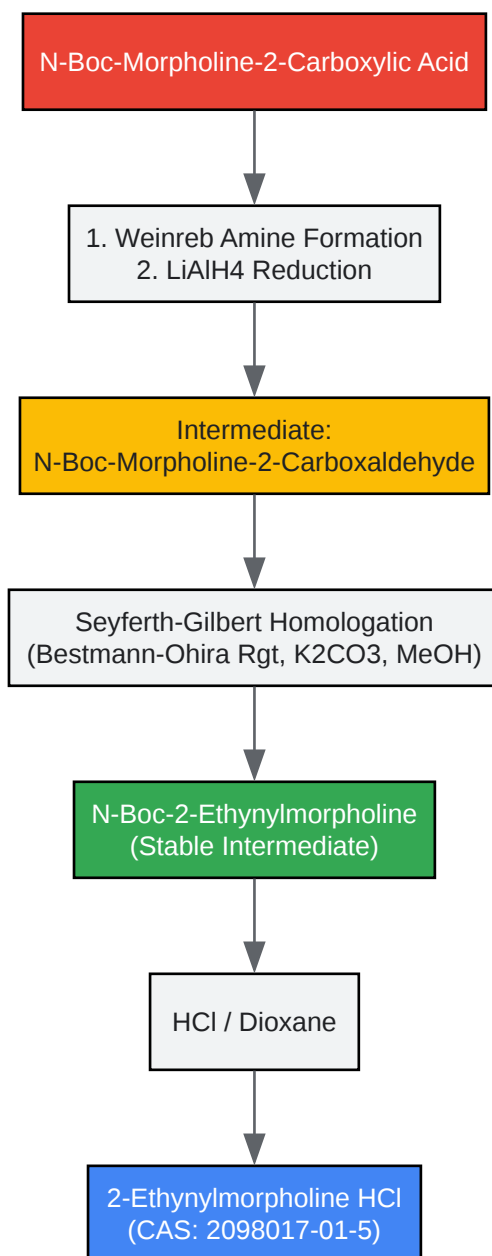
The most reliable route to **2-ethynylmorpholine** is via the Seyferth-Gilbert Homologation starting from N-protected morpholine-2-carboxylic acid derivatives.[1] This method avoids the handling of unstable intermediates.

Protocol: Seyferth-Gilbert Homologation

Objective: Synthesis of N-Boc-**2-ethynylmorpholine** from N-Boc-morpholine-2-carboxaldehyde.

- Preparation of Aldehyde:
 - Start with N-Boc-morpholine-2-carboxylic acid.[\[1\]](#)
 - Convert to the Weinreb amide using N,O-dimethylhydroxylamine HCl and EDCI.[\[1\]](#)
 - Reduce the amide to the aldehyde using LiAlH_4 (Lithium Aluminum Hydride) in THF at -78°C .[\[1\]](#)
 - Note: The aldehyde is prone to racemization; proceed immediately to the next step.
- Homologation (Bestmann-Ohira Reagent):
 - Reagents: Dimethyl 1-diazo-2-oxopropylphosphonate (Bestmann-Ohira reagent),
, Methanol.[\[1\]](#)
 - Procedure: Dissolve the aldehyde in dry methanol. Add
(2.0 equiv) and the Bestmann-Ohira reagent (1.2 equiv) at 0°C . Stir at room temperature for 4-12 hours.
 - Mechanism: The base generates the diazoanion, which attacks the aldehyde. Elimination of phosphate leads to the terminal alkyne.
- Deprotection (Optional):
 - Treat the N-Boc-**2-ethynylmorpholine** with 4M HCl in Dioxane.
 - Precipitate the product with diethyl ether to obtain **2-ethynylmorpholine** hydrochloride as a white solid.[\[1\]](#)

Diagram: Synthesis Workflow



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Caption: Step-by-step synthetic pathway from carboxylic acid precursor to the final hydrochloride salt.

Applications in Drug Discovery[1][3][4][5] Fragment-Based Drug Discovery (FBDD)

2-Ethynylmorpholine is a "privileged fragment" because it combines a solubilizing saturated heterocycle with a reactive handle.[1]

- Click Chemistry: The terminal alkyne reacts with azides to form 1,2,3-triazoles.[1] This is used to link the morpholine moiety to other pharmacophores, creating bi-functional ligands. [1]
- Sonogashira Coupling: Palladium-catalyzed coupling with aryl halides allows the introduction of the morpholine ring into aromatic systems, a common strategy to improve the pharmacokinetic profile of kinase inhibitors.[1]

Case Study: P2X3 Antagonists

Recent patent literature highlights the use of **2-ethynylmorpholine** derivatives in the synthesis of P2X3 receptor antagonists.[1] The ethynyl group serves as a rigid linker that orients the morpholine oxygen to engage in hydrogen bonding within the receptor pocket.

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